

Synthesis Protocol for 9H-Carbazol-1-amine

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Compound of Interest

Compound Name: 9H-Carbazol-1-amine

Cat. No.: B099819

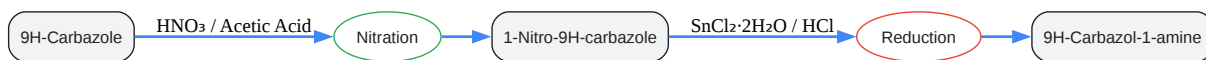
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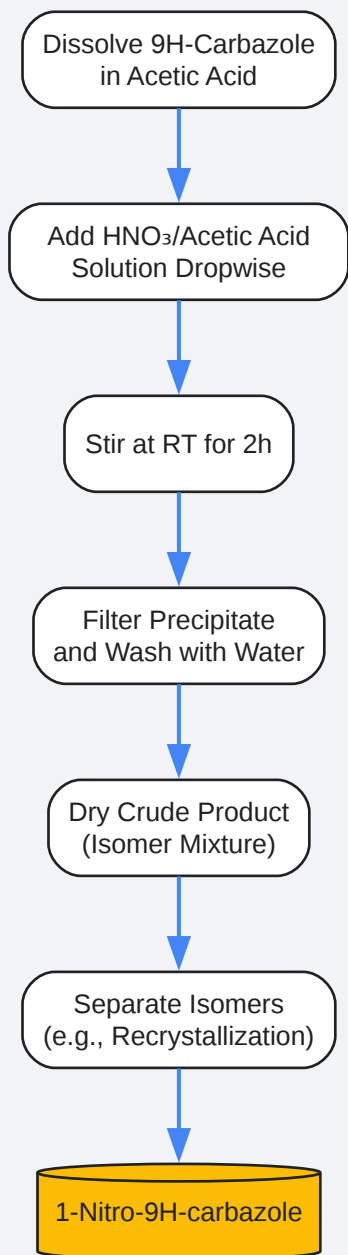
These application notes provide a comprehensive, step-by-step protocol for the chemical synthesis of **9H-Carbazol-1-amine**, a valuable building block in medicinal chemistry and materials science. The protocol outlines a two-step synthesis beginning with the nitration of 9H-carbazole to yield 1-nitro-9H-carbazole, followed by the reduction of the nitro group to the corresponding amine. This document is intended for use by skilled synthetic chemists in a laboratory setting.

I. Overview of the Synthetic Pathway

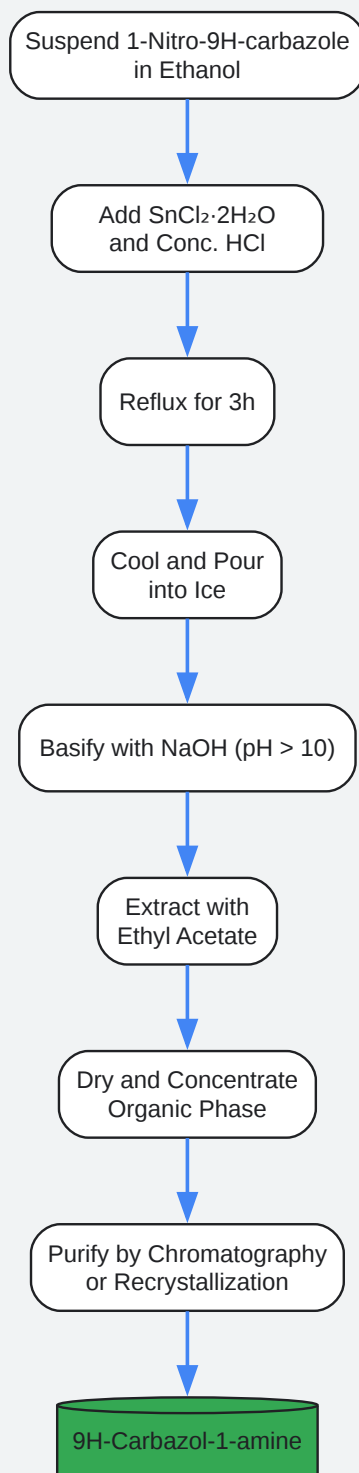
The synthesis of **9H-Carbazol-1-amine** is achieved through a two-step process. The first step involves the electrophilic nitration of the carbazole ring system. Direct nitration of 9H-carbazole typically yields a mixture of isomers, primarily the 1-nitro and 3-nitro derivatives. The second step is the selective reduction of the nitro group of the isolated 1-nitro-9H-carbazole to the desired 1-amino functionality.



Step 1: Nitration of 9H-Carbazole



Step 2: Reduction of 1-Nitro-9H-carbazole



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